

An In-depth Technical Guide to 4-Cyclopropyl-2-methoxybenzeneboronic Acid

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Compound of Interest

Compound Name: (4-Cyclopropyl-2-methoxyphenyl)boronic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Cyclopropyl-2-methoxybenzeneboronic acid is a specialized arylboronic acid that has garnered significant attention as a versatile building block in modern organic synthesis and medicinal chemistry. The unique combination of a sterically demanding, conformationally rigid cyclopropyl group and an electron-donating methoxy group imparts distinct physicochemical properties that are highly valuable in the design of complex molecules and bioactive compounds. This guide provides a comprehensive overview of its structure, properties, synthesis, and critical applications, with a particular focus on its role in Suzuki-Miyaura cross-coupling reactions. Detailed experimental protocols, mechanistic insights, and a discussion of its relevance in drug discovery are presented to serve as a practical resource for researchers in the field.

Introduction and Significance

Boronic acids are a cornerstone class of reagents in synthetic chemistry, primarily celebrated for their role in palladium-catalyzed cross-coupling reactions.^[1] Among these, 4-Cyclopropyl-2-

methoxybenzeneboronic acid stands out due to its unique structural motifs.

- **The Cyclopropyl Group:** This small, strained ring is a "bioisostere" of larger groups and can introduce conformational rigidity. Its unique electronic properties, including enhanced π -character in its C-C bonds, can significantly influence a molecule's binding affinity to biological targets, improve metabolic stability, and enhance membrane permeability.[2] In drug design, the incorporation of a cyclopropyl moiety can lead to enhanced potency and reduced off-target effects.[2]
- **The Methoxy Group:** Positioned ortho to the boronic acid, the methoxy group acts as an electron-donating group, which can modulate the reactivity of the boronic acid in coupling reactions. Its presence also influences the overall polarity and solubility of the molecule and its derivatives.

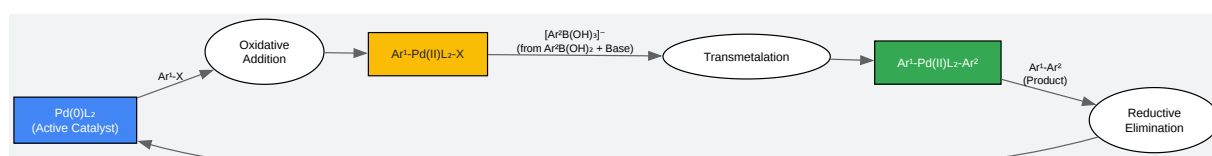
The strategic placement of these groups makes this reagent a valuable tool for introducing a 4-cyclopropyl-2-methoxyphenyl fragment, a scaffold that appears in various preclinical and clinical drug candidates.[3]

Structural Analysis and Physicochemical Properties

A precise understanding of the molecule's structure and properties is fundamental to its effective application.

Chemical Structure

The structure consists of a benzene ring substituted with a boronic acid group $[-B(OH)_2]$ at position 1, a methoxy group $(-OCH_3)$ at position 2, and a cyclopropyl group at position 4.



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Field-Proven Experimental Protocol: Suzuki-Miyaura Coupling

This protocol provides a robust starting point for coupling 4-Cyclopropyl-2-methoxybenzeneboronic acid with a generic aryl bromide.

Materials:

- 4-Cyclopropyl-2-methoxybenzeneboronic acid (1.2 - 1.5 equivalents)
- Aryl bromide (1.0 equivalent)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 1-5 mol%)
- Base (e.g., K_2CO_3 , Na_2CO_3 , 2-3 equivalents)
- Solvent (e.g., Toluene/Water, Dioxane/Water, or DME)
- Anhydrous, degassed solvents are required.

Workflow:

Caption: A typical experimental workflow for a Suzuki-Miyaura coupling reaction.

Causality Behind Choices:

- Inert Atmosphere: The $\text{Pd}(0)$ catalyst is sensitive to oxygen and must be handled under an inert atmosphere (Nitrogen or Argon) to prevent decomposition.
- Base Selection: The base activates the boronic acid and neutralizes the acid formed during the reaction. Carbonates are common, but for sterically hindered substrates or less reactive chlorides, stronger bases like K_3PO_4 may be necessary. [4]* Solvent System: A mixture of an organic solvent and water is often used. Water helps to dissolve the inorganic base, while the organic solvent dissolves the reactants. The choice of solvent can significantly impact reaction rates and yields.

Role in Drug Discovery and Medicinal Chemistry

The boronic acid functional group itself is a key pharmacophore in several FDA-approved drugs, such as the proteasome inhibitor Bortezomib (Velcade). [5] These drugs often work by forming a stable, reversible covalent bond with serine residues in the active sites of target enzymes. [5] The 4-cyclopropyl-2-methoxyphenyl scaffold introduced by this reagent is particularly valuable. The cyclopropyl group is known to confer several advantageous properties in drug candidates:

- **Metabolic Stability:** It can block sites of metabolism, increasing the drug's half-life. [2]*
- **Potency and Selectivity:** Its rigid structure can lock the molecule into a bioactive conformation, improving binding affinity and selectivity for the target receptor. [2]*
- **Improved Pharmacokinetics:** It can enhance properties like membrane permeability and reduce plasma clearance. [2] An example is the p38 α MAP kinase inhibitor BMS-582949, where the N-cyclopropyl group was found to improve hydrogen bonding characteristics and confer a superior pharmacokinetic profile compared to other alkyl substituents. [3] While this example does not use our specific boronic acid, it highlights the strategic value of the cyclopropyl fragment in designing potent and effective clinical candidates.

Safety, Handling, and Storage

As with all laboratory chemicals, proper safety protocols must be followed.

- **Handling:** Handle in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid creating dust. [6][7] Wash hands thoroughly after handling. [8]*
- **Hazards:** May cause skin, eye, and respiratory irritation. [6][9]*
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place (recommended 2-8 °C). [10][6] Keep away from strong oxidizing agents.

Conclusion

4-Cyclopropyl-2-methoxybenzeneboronic acid is more than just a chemical reagent; it is an enabling tool for innovation in organic synthesis and drug discovery. Its unique structural features provide a direct route to incorporate a valuable molecular scaffold that can impart desirable properties to target molecules. A thorough understanding of its properties, reaction

mechanisms, and handling requirements, as detailed in this guide, is essential for researchers aiming to leverage its full potential in creating novel materials and next-generation therapeutics.

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